A Technical Guide to 4,7-Dimethyl-1H-indole: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*4,7-dimethyl-1H-indole*
CAS No.:	*5621-17-0*
Cat. No.:	*B1340132*

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Abstract: The indole nucleus represents a cornerstone scaffold in medicinal chemistry and materials science, celebrated for its prevalence in natural products and its versatile role in the synthesis of therapeutic agents. This technical guide provides an in-depth examination of **4,7-dimethyl-1H-indole**, a key derivative whose strategic methylation offers unique properties for further chemical elaboration. We will explore its fundamental chemical and physical characteristics, detail a robust synthetic protocol via the classic Fischer indole synthesis, elucidate its structural confirmation through spectroscopic analysis, and discuss its applications as a valuable intermediate in drug discovery and organic synthesis. This document is intended for researchers, chemists, and drug development professionals seeking a comprehensive understanding of this important heterocyclic compound.

The Indole Scaffold: A Privileged Structure in Chemistry

The indole ring system, an aromatic heterocycle consisting of a fused benzene and pyrrole ring, is a structure of profound significance in the biological and chemical sciences.[1] It forms the core of the essential amino acid tryptophan and is consequently found in a vast array of natural alkaloids and metabolic products with potent pharmacological activities.[1] In modern

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drug discovery, indole derivatives are recognized as "privileged structures" due to their ability to bind to a wide range of biological targets with high affinity. This has led to the development of numerous indole-containing drugs, including anti-migraine agents of the triptan class, anti-inflammatory drugs like Indomethacin, and anti-cancer alkaloids such as Vincristine.[2][3] The strategic functionalization of the indole core allows for the fine-tuning of its electronic and steric properties, making derivatives like **4,7-dimethyl-1H-indole** valuable and highly sought-after building blocks.

Chemical Identity and Physicochemical Properties

4,7-Dimethyl-1H-indole is an aromatic organic compound distinguished by methyl groups at the C4 and C7 positions of the indole core. These substitutions sterically guard the pyrrolic nitrogen and influence the electronic distribution of the bicyclic system.

Chemical Structure and Identifiers

The definitive structure and associated identifiers for **4,7-dimethyl-1H-indole** are crucial for regulatory compliance, procurement, and literature searches.

Figure 1: Chemical Structure of **4,7-Dimethyl-1H-indole**.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	**4,7-dimethyl-1H-indole**	**NIST[4]**
CAS Number	5621-17-0	NIST[4]
Molecular Formula	$C_{10}H_{11}N$	NIST[4]
Molecular Weight	145.20 g/mol	CookeChem[5]
MDL Number	MFCD00049348	CookeChem[5]
Canonical SMILES	CC1=C2C(=C(C=C1)C)NC=C2	
InChI	InChI=1S/C10H11N/c1-7-3-4-8(2)10-9(7)5-6-11-10/h3-6,11H,1-2H3	NIST[4]

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| InChIKey | CWEVPNVDMCDPMJ-UHFFFAOYSA-N | NIST[4] |

Physicochemical Properties

The physical properties of **4,7-dimethyl-1H-indole** dictate its handling, storage, and application in various reaction conditions.

Table 2: Physicochemical Data

Property	Value	Notes
Appearance	**Colorless to pale yellow liquid**	**Possesses a distinct aromatic odor.**
Purity	≥ 95%	Typically available at this purity from commercial suppliers.[5]
Solubility	Soluble in organic solvents (e.g., $CHCl_3$, DMSO, Ethyl Acetate). Limited solubility in water.	The dimethyl substitution enhances its hydrophobic character.
Melting Point	Not available	As a liquid at room temperature, the melting point is below ambient.

| Boiling Point| Not available | Expected to be elevated due to the aromatic structure. |

Synthesis of 4,7-Dimethyl-1H-indole

Core Principles: The Fischer Indole Synthesis

The most reliable and widely adopted method for constructing the indole core is the Fischer indole synthesis, discovered by Emil Fischer in 1883.[2][6] This powerful reaction involves the acid-catalyzed cyclization of an arylhydrazine with an aldehyde or ketone.[7] The reaction proceeds through the formation of a phenylhydrazone, which then undergoes a[8][8]-sigmatropic rearrangement, followed by cyclization and elimination of ammonia to yield the aromatic indole.[8][9]

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For the synthesis of **4,7-dimethyl-1H-indole**, the logical precursors are 2,5-dimethylphenylhydrazine and an appropriate carbonyl compound, such as acetaldehyde or pyruvic acid, which can be subsequently decarboxylated.[10] The choice of acid catalyst is critical, with options ranging from Brønsted acids (H_2SO_4, PPA) to Lewis acids ($ZnCl_2$, BF_3).[2] [6]

Reaction Mechanism

The mechanism is a cornerstone of classical organic chemistry, illustrating several fundamental transformations in a single sequence.

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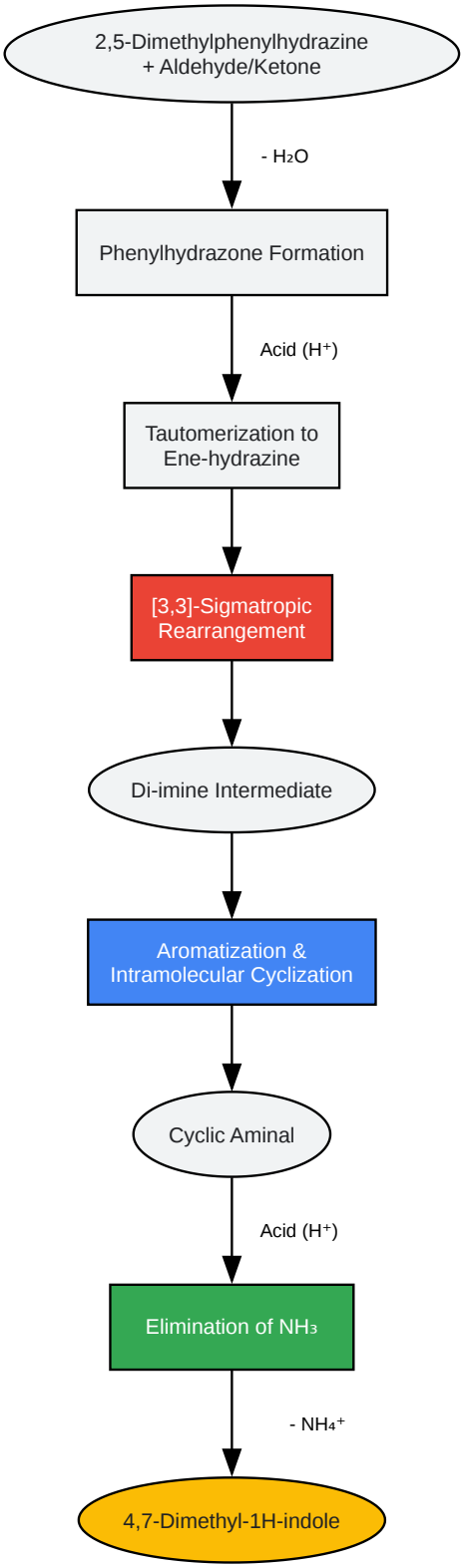


Figure 2: Mechanism of the Fischer Indole Synthesis

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Figure 2: Mechanism of the Fischer Indole Synthesis.

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Causality of Mechanistic Steps:

- Hydrazone Formation: A standard condensation reaction, reversible but driven forward by the removal of water.
- Tautomerization: The acid catalyst protonates the imine nitrogen, facilitating the tautomerization to the more reactive ene-hydrazine intermediate.[8]
- [8][8]-Sigmatropic Rearrangement: This is the key C-C bond-forming step. It is a concerted pericyclic reaction, thermally or acid-promoted, that breaks the N-N bond and forms a C-C bond between the benzene ring and the former carbonyl carbon.[6]
- Cyclization & Elimination: The rearomatization of the benzene ring provides a strong thermodynamic driving force. The subsequent intramolecular attack of the primary amine onto the imine carbon forms the five-membered ring. Finally, acid-catalyzed elimination of ammonia yields the stable, aromatic indole product.[7]

Experimental Protocol

This generalized protocol is designed as a self-validating system for the synthesis of **4,7-dimethyl-1H-indole**.

Materials:

- 2,5-Dimethylphenylhydrazine hydrochloride
- Pyruvic acid
- Ethanol, absolute
- Polyphosphoric acid (PPA) or Zinc Chloride ($ZnCl_2$)
- Sodium bicarbonate ($NaHCO_3$), saturated solution
- Ethyl acetate
- Brine (saturated NaCl solution)

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- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Hydrazone Formation:
  - In a round-bottom flask, dissolve 2,5-dimethylphenylhydrazine hydrochloride (1.0 eq) in ethanol.
  - Add pyruvic acid (1.1 eq) dropwise at room temperature.
  - Stir the mixture for 1-2 hours. The formation of the hydrazone is often indicated by a color change or the formation of a precipitate.
  - Self-Validation: Monitor reaction completion by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate eluent system. The disappearance of the hydrazine spot and the appearance of a new, less polar product spot indicates hydrazone formation.
- Cyclization:
  - Remove the ethanol under reduced pressure.
  - To the crude hydrazone, add polyphosphoric acid (PPA) (approx. 10x weight of hydrazone) or a catalytic amount of anhydrous $ZnCl_2$.
  - Heat the mixture to 80-120 °C with vigorous stirring for 2-4 hours. The optimal temperature depends on the chosen acid catalyst.[9]
  - Self-Validation: Monitor the reaction by TLC. The disappearance of the hydrazone and the appearance of the indole product (which can be visualized under UV light) signals the reaction's progress.
- Work-up and Isolation:
  - Allow the reaction mixture to cool to room temperature.
  - Carefully pour the mixture onto crushed ice.

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- Neutralize the acidic solution by slowly adding saturated sodium bicarbonate solution until effervescence ceases (pH ~7-8).
- Extract the aqueous layer with ethyl acetate (3x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.

- Purification:
  - Filter off the drying agent and concentrate the organic phase under reduced pressure.
  - The crude product can be purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexane.
  - Self-Validation: The purity of the final product should be assessed by ^1H NMR and GC-MS.

Synthesis Workflow

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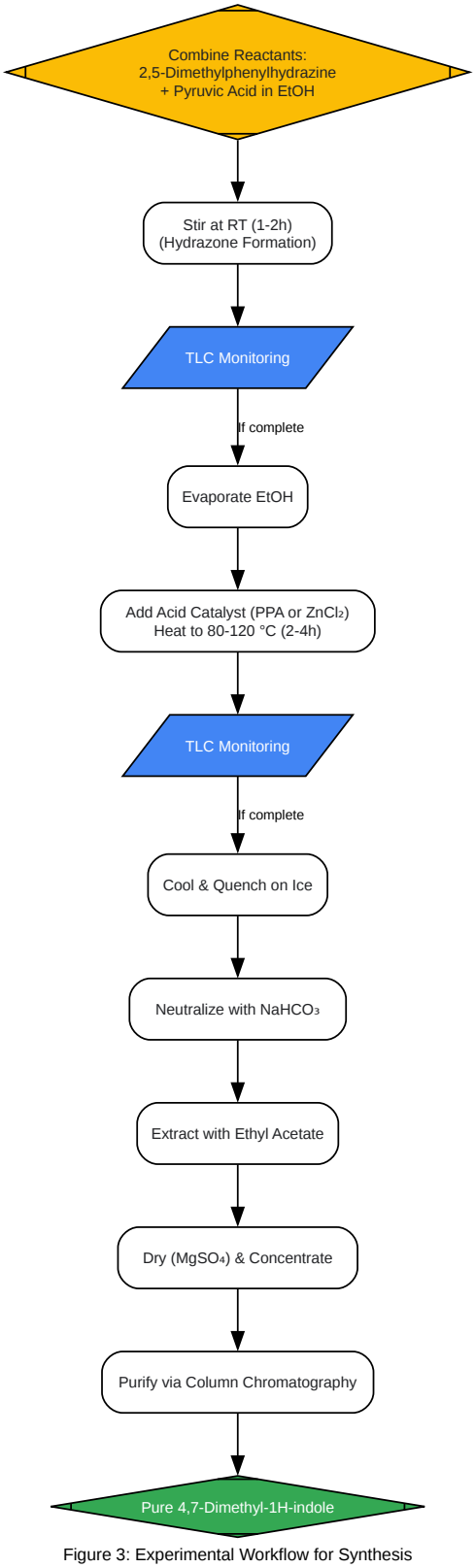


Figure 3: Experimental Workflow for Synthesis

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Figure 3: Experimental Workflow for Synthesis.

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Spectroscopic Characterization

Structural elucidation and purity confirmation are achieved through standard spectroscopic methods. While a published spectrum for **4,7-dimethyl-1H-indole** is not readily available in the provided search results, its spectral properties can be reliably predicted based on the known values of its isomers and the principles of NMR spectroscopy.[11][12][13]

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to be highly informative. The signals can be predicted by comparison to the published data for 3,4-dimethyl-1H-indole.[11]

Table 3: Predicted ^{1}H NMR Chemical Shifts (in $CDCl_3$, relative to TMS)

Proton	Predicted δ (ppm)	Multiplicity	Integration	Rationale
N1-H	**~8.0**	**broad singlet**	**1H**	**The N-H proton of the pyrrole ring is typically deshielded and often broad.**
H5, H6	~6.8 - 7.0	AB quartet (d, d)	2H	These two adjacent aromatic protons will couple to each other, appearing as doublets with a typical ortho-coupling constant (J ≈ 8 Hz).
H2, H3	~7.1, ~6.5	t, t	2H	Protons on the pyrrole ring, typically appearing as triplets or doublet of doublets depending on coupling. H2 is generally more downfield than H3.
C4-CH_3	~2.5	singlet	3H	Aromatic methyl group, deshielded by the ring current.

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| C7-CH_3 | ~2.5 | singlet | 3H | Aromatic methyl group, similar chemical environment to the C4-methyl. |

^{13}C NMR Spectroscopy

The carbon spectrum complements the proton data, confirming the carbon skeleton.

Table 4: Predicted ^{13}C NMR Chemical Shifts (in $CDCl_3$)

Carbon	Predicted δ (ppm)	Rationale
C2	**~123**	**Pyrrole ring carbon adjacent to nitrogen.**
C3	~102	Pyrrole ring carbon beta to nitrogen.
C3a	~128	Bridgehead carbon adjacent to the pyrrole ring.
C4	~130	Aromatic carbon bearing a methyl group.
C5	~121	Aromatic CH carbon.
C6	~120	Aromatic CH carbon.
C7	~129	Aromatic carbon bearing a methyl group.
C7a	~136	Bridgehead carbon adjacent to the nitrogen.
C4-CH_3	~20	Typical shift for an aromatic methyl carbon.

| C7-CH_3 | ~18 | Typical shift for an aromatic methyl carbon. |

Mass Spectrometry

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In mass spectrometry (Electron Ionization, EI), **4,7-dimethyl-1H-indole** is expected to show a prominent molecular ion (M^+) peak corresponding to its molecular weight.

- Expected M^+ Peak: m/z = 145.20

Applications in Research and Development

Role as a Pharmaceutical Intermediate

4,7-Dimethyl-1H-indole is a valuable building block for the synthesis of more complex molecules, particularly in the pharmaceutical industry. The indole nucleus is a common feature in drugs targeting a wide range of conditions, including cancer, inflammation, and neurological disorders.[3][14] The methyl groups at the 4 and 7 positions provide specific steric and electronic properties that can be exploited in lead optimization. They can direct further electrophilic substitution reactions or serve as handles for more complex transformations. For instance, related dimethylindole derivatives are used in the development of novel anti-inflammatory and anticancer agents.[14] Furthermore, indole derivatives are central to compounds designed to treat conditions like migraines and hypertension.[3]

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **4,7-dimethyl-1H-indole** was not retrieved, general precautions for substituted indoles should be strictly followed.

- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid breathing vapors or mist. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.

- First Aid:

  - Skin Contact: Wash off immediately with plenty of soap and water.

  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

  - Inhalation: Remove person to fresh air and keep comfortable for breathing.

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- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents and strong acids.

- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

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